

Quantitative Pharmacological Profile of Solcitinib

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Compound Focus: Solcitinib

CAS No.: 1206163-45-2

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The table below summarizes the core inhibitory concentration (IC₅₀) data and selectivity profile of Solcitinib.

Target	IC ₅₀ (nM)	Fold Selectivity (over JAK1)
JAK1	8 - 9.8 nM [1] [2] [3]	(Baseline)
JAK2	108 nM [1] [3]	11-fold [1] [2]
JAK3	539 nM [1] [3]	55-fold [1] [2]
TYK2	225 nM [1] [3]	23-fold [1] [2]

Key Technical Notes:

- IC₅₀ Definition:** The values represent the half-maximal inhibitory concentration, or the drug concentration required to inhibit 50% of the kinase enzyme's activity in vitro [3].
- Selectivity:** The fold selectivity is calculated as the ratio of the IC₅₀ for a non-target JAK to the IC₅₀ for JAK1. Higher values indicate greater selectivity for JAK1, which is theorized to improve the safety profile by minimizing off-target effects [4] [5].
- Research Context:** This data is derived from biochemical assays for research purposes only.

Experimental Protocols for Key Assays

The primary methodology for generating IC₅₀ data involves **competitive binding assays** that measure the compound's ability to displace a labeled ATP-analogue or inhibit the phosphorylation of a substrate.

1. In Vitro Kinase Inhibition Assay

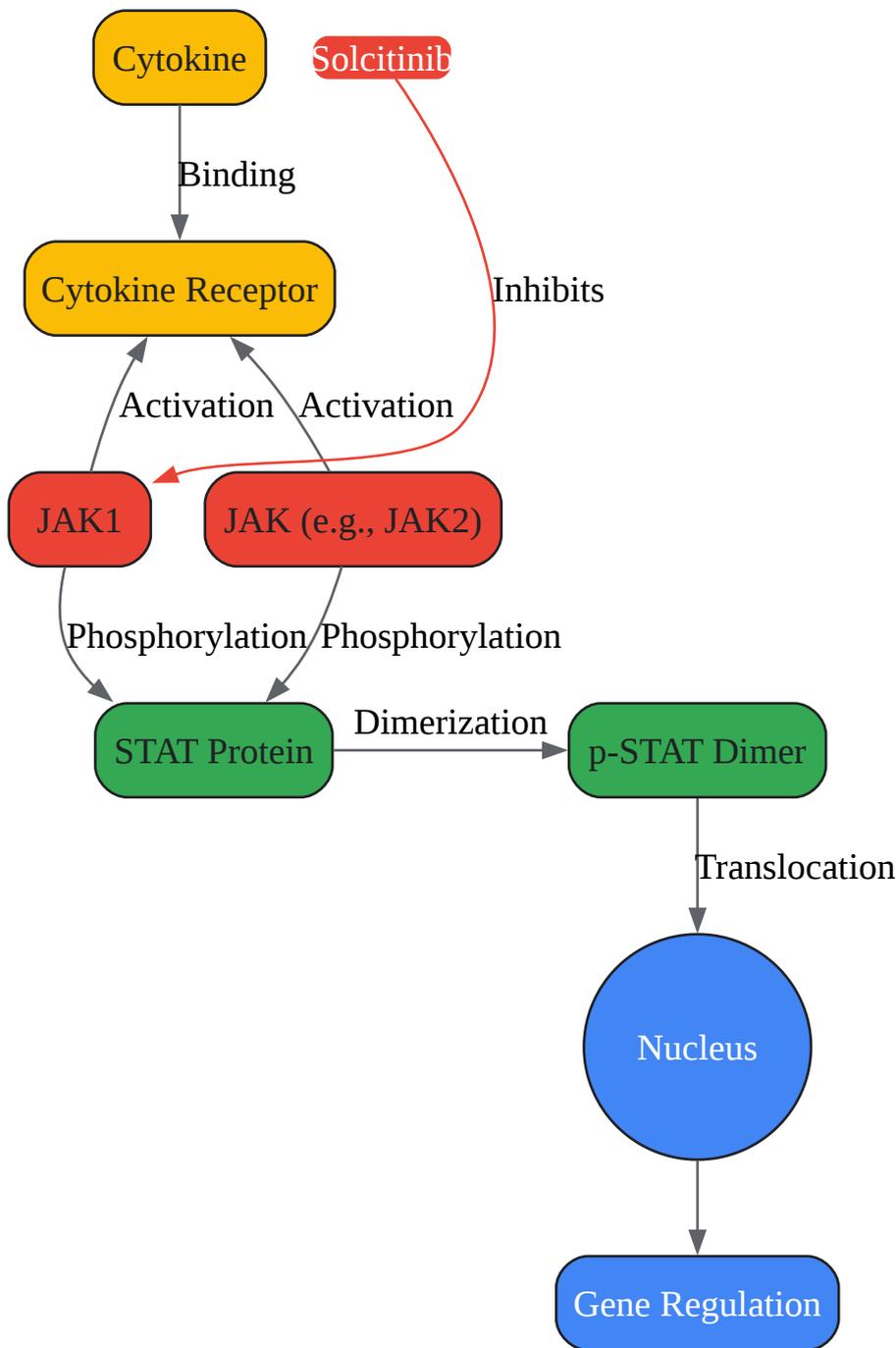
- **Objective:** To determine the potency (IC₅₀) and selectivity of **Solcitinib** against different JAK kinases.
- **Typical Methodology [1]:**
 - **Enzymes:** Purified recombinant human JAK1, JAK2, JAK3, and TYK2 kinase domains.
 - **Reaction Conditions:** Reactions are carried out in buffer containing ATP at a concentration near its K_m value, the respective enzyme, and a peptide substrate.
 - **Inhibition Measurement:** A range of concentrations of **Solcitinib** (e.g., from 0.1 nM to 1000 nM) is added to the reaction mixture. Kinase activity is measured by detecting the amount of phosphorylated substrate, often using **radioactive** (³³P-ATP) or **luminescence-based** detection methods.
 - **Data Analysis:** The percentage of inhibition at each concentration is calculated. IC₅₀ values are derived by fitting the inhibition data to a non-linear regression model (e.g., a four-parameter logistic dose-response curve).

2. Cellular Target Engagement Assay

- **Objective:** To confirm that **Solcitinib** engages its target and inhibits signaling in a cellular context.
- **Typical Methodology [4]:**
 - **Cell System:** Use of immune cells, such as peripheral blood mononuclear cells (PBMCs) or specific T-cell lines.
 - **Stimulation & Inhibition:** Cells are stimulated with cytokines known to signal through the JAK-STAT pathway (e.g., IL-6 which utilizes JAK1). Cells are pre-treated with **Solcitinib** across a concentration range.
 - **Readout:** The level of **phosphorylated STAT proteins** is measured via **western blot** or **flow cytometry**. The concentration of **Solcitinib** that reduces STAT phosphorylation by 50% provides a cellular IC₅₀.

JAK-STAT Signaling Pathway and Drug Mechanism

The following diagram illustrates the core JAK-STAT signaling pathway and the mechanism of JAK inhibitors like **Solcitinib**.



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Solcitinib inhibits JAK1, blocking phosphorylation and subsequent gene regulation.

Clinical Development Status

Available information indicates that **Solcitinib** progressed to Phase 2 clinical trials but its development has been terminated [4]. The published trials focused on **moderate-to-severe plaque-type psoriasis** and **ulcerative colitis** [1] [2]. The termination was noted in a 2019 review, which cited "safety issues" as the reason [4].

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References

1. Solcitinib (GSK-2586184) | JAK1 Inhibitor [medchemexpress.com]
2. Solcitinib | JAK inhibitor | Mechanism | Concentration [selleckchem.com]
3. Janus Kinase Inhibitors in Dermatology... | Actas Dermo-Sifiliográficas [actasdermo.org]
4. JAK-inhibitors. New players in the field of immune-mediated ... [pmc.ncbi.nlm.nih.gov]
5. The JAK/STAT signaling pathway: from bench to clinic [nature.com]

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